

Venlafaxine-d6: An In-Depth Technical Guide for Researchers

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Compound of Interest

Compound Name: Venlafaxine-d6

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Venlafaxine-d6**, a deuterated analog of the serotonin-norepinephrine reuptake inhibitor (SNRI) Venlafaxine. Its primary application in research is as a stable isotope-labeled internal standard for the accurate quantification of Venlafaxine and its principal active metabolite, O-desmethylvenlafaxine (ODV), in biological matrices. This document outlines the core properties of **Venlafaxine-d6**, detailed experimental protocols for its use in bioanalytical assays, and relevant quantitative data to support method development and validation.

Core Concepts: The Role of Venlafaxine-d6 in Bioanalysis

Venlafaxine-d6 is structurally identical to Venlafaxine, with the exception that six hydrogen atoms on the dimethylamino group have been replaced with deuterium atoms.^{[1][2]} This isotopic substitution results in a higher molecular weight, allowing it to be distinguished from the non-labeled (native) Venlafaxine by mass spectrometry.^[3] Crucially, the physicochemical properties of **Venlafaxine-d6** are nearly identical to those of Venlafaxine, meaning it behaves similarly during sample preparation (e.g., extraction) and chromatographic separation.^[3] This characteristic is paramount for its function as an internal standard.

In quantitative bioanalysis, particularly liquid chromatography-tandem mass spectrometry (LC-MS/MS), an internal standard is added at a known concentration to all samples (calibration

standards, quality controls, and unknown study samples) at the beginning of the sample preparation process.^[3] Its purpose is to correct for the variability and potential loss of the analyte of interest (in this case, Venlafaxine and ODV) during the analytical procedure. By comparing the peak area ratio of the analyte to the internal standard, researchers can achieve highly accurate and precise quantification, mitigating the effects of matrix interference and inconsistencies in extraction recovery or injection volume.^[3]

Physicochemical Properties

A summary of the key physicochemical properties of Venlafaxine and **Venlafaxine-d6** is presented below.

Property	Venlafaxine	Venlafaxine-d6
Molecular Formula	C ₁₇ H ₂₇ NO ₂	C ₁₇ H ₂₁ D ₆ NO ₂
Molecular Weight	~277.40 g/mol	~283.44 g/mol ^{[3][4]}
IUPAC Name	1-[2-(dimethylamino)-1-(4-methoxyphenyl)ethyl]cyclohexan-1-ol	1-[2-[bis(trideuteriomethyl)amino]-1-(4-methoxyphenyl)ethyl]cyclohexan-1-ol ^[4]
CAS Number	93413-69-5	940297-06-3 ^[4]

Experimental Protocols: Quantification of Venlafaxine and ODV in Biological Matrices

The following section details a typical experimental protocol for the simultaneous quantification of Venlafaxine and its metabolite ODV in plasma, utilizing **Venlafaxine-d6** as an internal standard. This protocol is a composite of methodologies reported in peer-reviewed scientific literature.^{[3][5]}

Preparation of Stock and Working Solutions

- **Primary Stock Solutions:** Prepare individual stock solutions of Venlafaxine, O-desmethylvenlafaxine (ODV), and **Venlafaxine-d6** in methanol at a concentration of 1

mg/mL.[3]

- Working Standard Solutions: Prepare serial dilutions of the Venlafaxine and ODV stock solutions in methanol or a suitable solvent mixture to create working standards for calibration curves and quality control (QC) samples.[3]
- Internal Standard Working Solution: Prepare a working solution of **Venlafaxine-d6** in methanol at an appropriate concentration (e.g., 50 µg/mL).[3]

Sample Preparation (Solid-Phase Extraction)

Solid-phase extraction (SPE) is a common and effective method for extracting Venlafaxine and ODV from plasma.[3][5]

- Sample Pre-treatment: To a 300 µL aliquot of plasma, add 20 µL of the **Venlafaxine-d6** internal standard working solution and vortex to mix.[3]
- Cartridge Conditioning: Condition an SPE cartridge (e.g., Oasis HLB) with 1 mL of methanol followed by 1 mL of deionized water.[3]
- Sample Loading: Load the pre-treated plasma sample onto the conditioned SPE cartridge.
- Washing: Wash the cartridge with 1 mL of 5% methanol in water to remove interfering substances.[3]
- Elution: Elute the analytes and the internal standard from the cartridge with 1 mL of methanol.[3]
- Dry Down and Reconstitution: Evaporate the eluate to dryness under a stream of nitrogen at approximately 40°C. Reconstitute the residue in 200 µL of the mobile phase.[3]

UPLC-MS/MS Analysis

- Chromatographic Separation:
 - UPLC System: A high-performance liquid chromatography system.

- Column: ACQUITY UPLC® BEH Shield RP18 (1.7 μ m, 100 mm \times 2.1 mm) or equivalent.
[3]
- Mobile Phase: Isocratic elution with a mixture of water (containing 2 mM ammonium acetate and 0.1% formic acid) and acetonitrile.[3]
- Flow Rate: 0.3 mL/min.
- Injection Volume: 7 μ L.[3]
- Mass Spectrometric Detection:
 - Mass Spectrometer: A triple quadrupole mass spectrometer.
 - Ionization Mode: Electrospray Ionization (ESI) in positive mode.[3]
 - Detection Mode: Multiple Reaction Monitoring (MRM).[3]
 - MRM Transitions: The precursor to product ion transitions are monitored for each compound.[3]

Compound	Precursor Ion (m/z)	Product Ion (m/z)
Venlafaxine (VEN)	278.3	121.1
O-desmethylvenlafaxine (ODV)	264.2	107.1
Venlafaxine-d6 (Internal Standard)	284.4	121.0

Method Validation Parameters

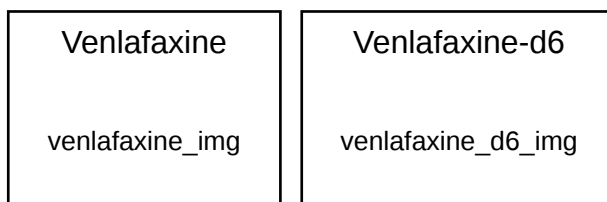
A summary of typical validation parameters for a UPLC-MS/MS method for Venlafaxine and ODV quantification is provided below.

Parameter	Venlafaxine	O-desmethylenlafaxine
Linearity Range	10 - 2000 ng/mL[3]	10 - 2000 ng/mL[3]
Intra-day Precision (%CV)	< 15%	< 15%
Inter-day Precision (%CV)	< 15%	< 15%
Accuracy (% Bias)	Within $\pm 15\%$	Within $\pm 15\%$
Recovery	> 85%	> 85%
Recovery of Venlafaxine-d6	~88.8%[3]	-

Visualizations

Chemical Structures

Chemical Structures of Venlafaxine and Venlafaxine-d6

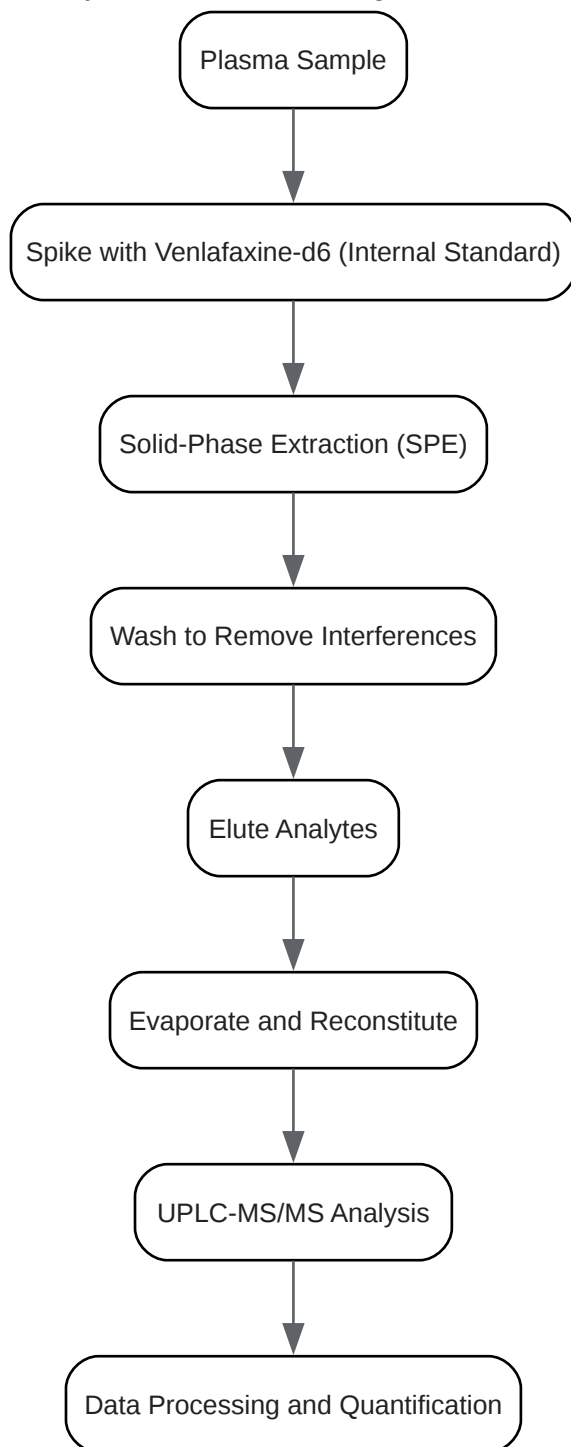


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Caption: Comparative structures of Venlafaxine and its deuterated analog, **Venlafaxine-d6**.

Experimental Workflow for Bioanalysis

Bioanalytical Workflow Using Venlafaxine-d6

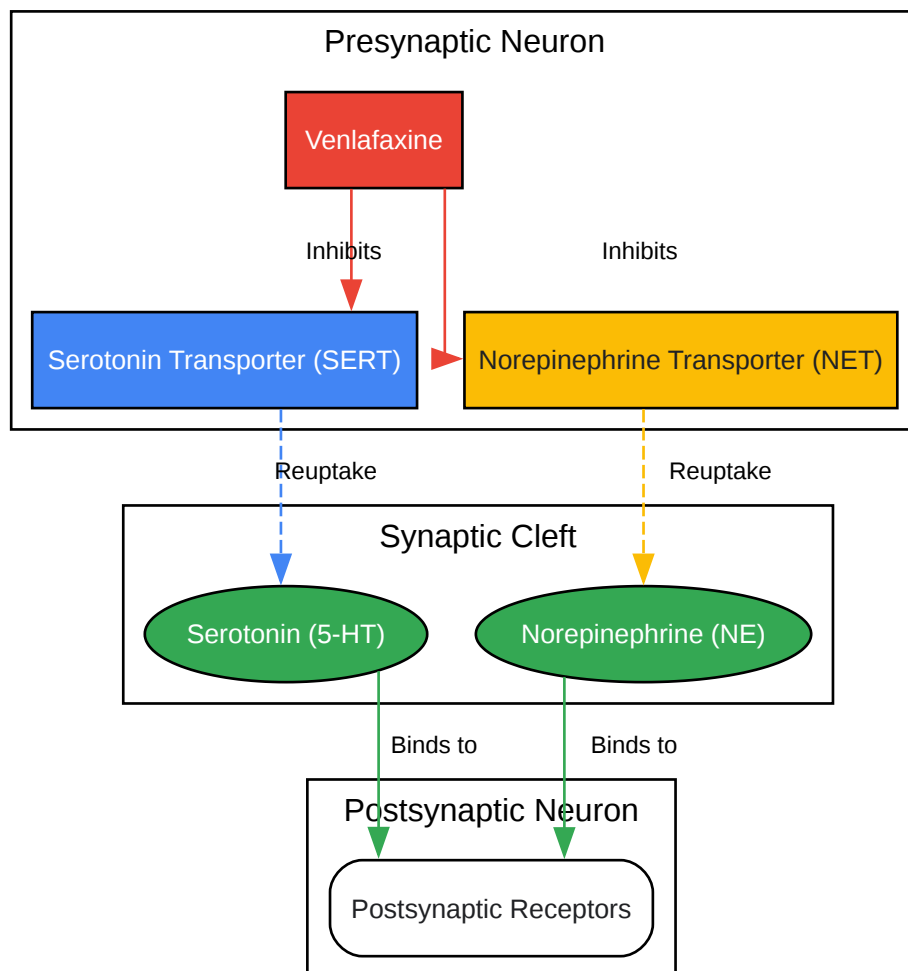


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Caption: A typical workflow for the quantification of Venlafaxine in plasma using **Venlafaxine-d6**.

Simplified Signaling Pathway of Venlafaxine

Simplified Mechanism of Action of Venlafaxine



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Caption: Venlafaxine inhibits the reuptake of serotonin and norepinephrine, increasing their availability in the synaptic cleft.

Conclusion

Venlafaxine-d6 is an indispensable tool for researchers in pharmacology, toxicology, and drug development. Its use as an internal standard in LC-MS/MS assays ensures the high level of accuracy and precision required for pharmacokinetic studies, therapeutic drug monitoring, and other bioanalytical applications. The detailed protocols and data presented in this guide provide

a solid foundation for the development and validation of robust analytical methods for the quantification of Venlafaxine and its metabolites.

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